

Essential Safety and Logistical Information for Handling Uracil Arabinoside

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Compound of Interest

Compound Name: *Uracil Arabinoside*

Cat. No.: *B1667586*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Uracil Arabinoside**, also known as Cytarabine or Ara-C. The following procedural guidance and data are intended to supplement, not replace, institutional safety protocols and regulatory guidelines.

Quantitative Data Summary

The following tables summarize key quantitative data for **Uracil Arabinoside**, providing a quick reference for its physical and toxicological properties.

Property	Value
Molecular Formula	C ₉ H ₁₂ N ₂ O ₆
Molecular Weight	244.20 g/mol
Appearance	White crystalline powder
Solubility	Highly soluble in water. Moderately soluble in alcohols and other polar organic solvents. Low solubility in non-polar solvents.[1]
Storage Temperature	2-8°C

Toxicity Data (Cytarabine)	Value	Species
LD50 Oral	>5,000 mg/kg[2][3]	Rat
LD50 Oral	3,150 mg/kg[3]	Mouse

Note: No specific occupational exposure limits (OELs) have been established for **Uracil Arabinoside** by major regulatory bodies.[2] Therefore, it is crucial to handle this compound with a high degree of caution, minimizing exposure at all times.

Experimental Protocol: Safe Handling of Uracil Arabinoside

This protocol outlines the step-by-step procedure for the safe handling of **Uracil Arabinoside** in a laboratory setting.

1. Preparation and Engineering Controls:

- All work with **Uracil Arabinoside** powder should be conducted in a designated area, preferably within a certified chemical fume hood or a cytotoxic laminar flow cabinet to control airborne particles.
- Ensure that an eyewash station and safety shower are readily accessible.
- The work surface should be covered with a disposable, absorbent plastic-backed liner.

2. Personal Protective Equipment (PPE):

- **Gloves:** Wear two pairs of powder-free, chemotherapy-rated nitrile gloves. The outer glove should be removed and disposed of in the designated cytotoxic waste container immediately after handling is complete.
- **Gown:** A disposable, low-permeability gown with a solid front and long sleeves with tight-fitting cuffs is required.
- **Eye Protection:** Chemical safety goggles and a face shield should be worn to protect against splashes.

- Respiratory Protection: If there is a risk of generating aerosols or if working outside of a containment device, a NIOSH-approved respirator (e.g., N95 or higher) is mandatory.

3. Weighing and Reconstitution:

- When weighing the powder, perform the task within the fume hood to minimize the risk of inhalation.
- Use a dedicated set of utensils (spatula, weighing paper) for **Uracil Arabinoside**.
- When reconstituting the powder, add the diluent slowly and carefully to avoid splashing.

4. Handling of Solutions:

- All procedures involving solutions of **Uracil Arabinoside** should be performed over the plastic-backed liner.
- Use Luer-Lok syringes and needles to prevent accidental disconnection and spraying of the solution.
- Avoid recapping needles.

5. Spill Management:

- In the event of a spill, immediately alert others in the area.
- Wearing full PPE, contain the spill with absorbent pads.
- For small spills, dampen the solid material with water before carefully transferring it to a designated cytotoxic waste container.
- Clean the spill area with a suitable decontaminating agent (e.g., a solution of sodium hypochlorite), followed by a thorough rinse with water.

6. Decontamination and Waste Disposal:

- All disposable items that have come into contact with **Uracil Arabinoside**, including gloves, gowns, liners, and utensils, must be disposed of in clearly labeled "Cytotoxic Waste" or

"Chemotherapy Waste" containers.

- Contaminated reusable equipment should be decontaminated according to established laboratory procedures.
- Cytotoxic waste should be incinerated at high temperatures by a licensed hazardous waste disposal service.[2]

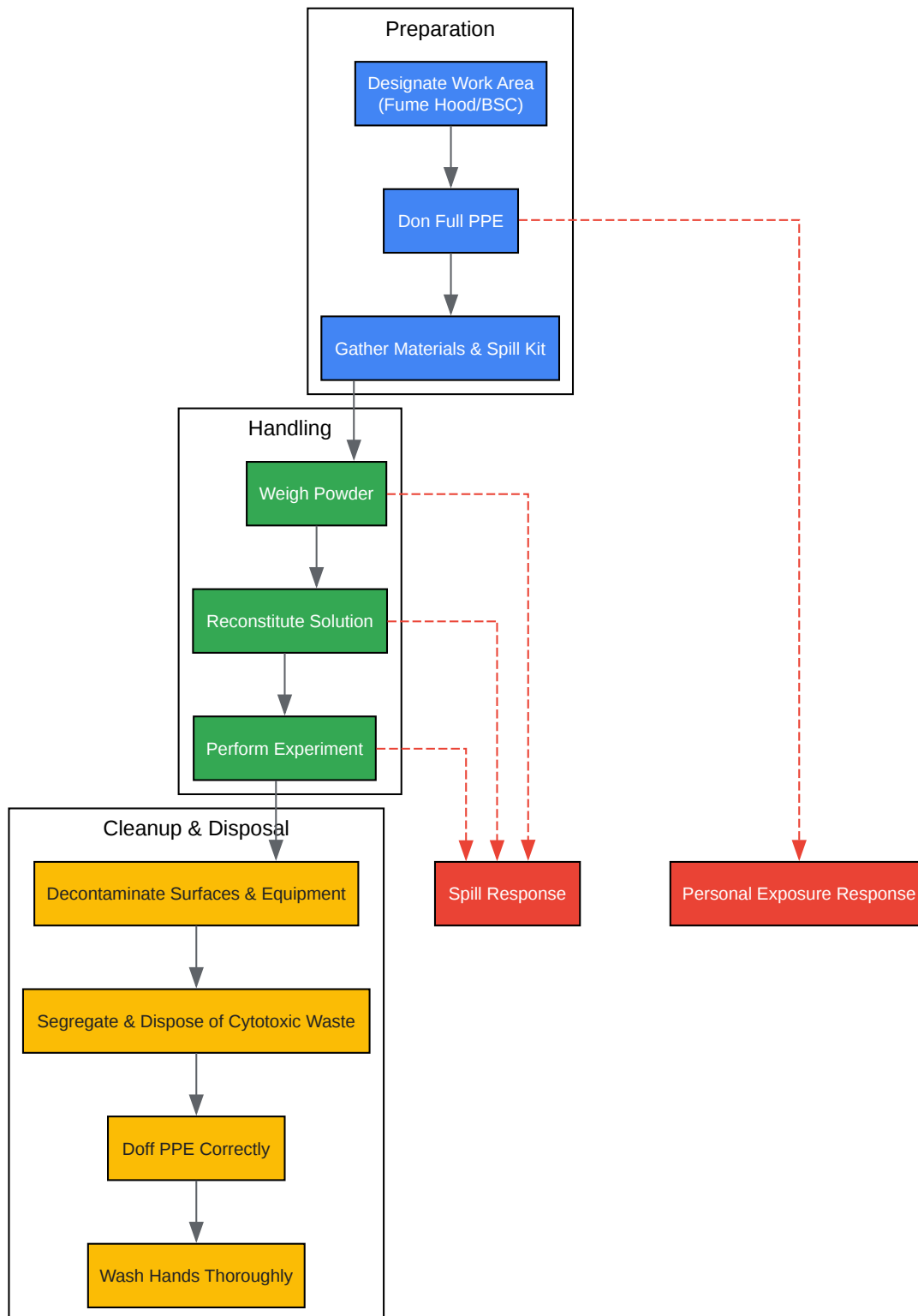
7. Personal Hygiene:

- After handling is complete and PPE has been removed, wash hands thoroughly with soap and water.
- Do not eat, drink, or apply cosmetics in the laboratory area.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Uracil Arabinoside**, from preparation to disposal.

Safe Handling Workflow for Uracil Arabinoside



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Caption: Logical workflow for the safe handling of **Uracil Arabinoside**.

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